

# An In-depth Technical Guide to 2-Heptynal

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## Compound of Interest

Compound Name: 2-Heptynal

Cat. No.: B160191

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## Introduction

**2-Heptynal**, systematically known by its IUPAC name hept-2-ynal, is an organic compound characterized by a seven-carbon chain containing both an aldehyde functional group and a carbon-carbon triple bond.<sup>[1]</sup> Its unique chemical structure, combining the reactivity of an  $\alpha,\beta$ -unsaturated aldehyde with that of an internal alkyne, makes it a molecule of interest in various fields of chemical research and development. This guide provides a comprehensive overview of its nomenclature, chemical properties, and relevant experimental protocols.

## Nomenclature and Synonyms

The standard IUPAC name for this compound is hept-2-ynal. It is also known by a variety of synonyms, which are listed below for comprehensive reference.

- **2-Heptynal**
- Butylpropiolaldehyd
- Hept-2-yn-1-al<sup>[1]</sup>

## Chemical and Physical Properties

A summary of the key quantitative data for **2-Heptynal** is presented in the table below. These properties are essential for its handling, application in reactions, and for analytical purposes.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>10</sub> O	PubChem[1]
Molecular Weight	110.15 g/mol	PubChem[1]
CAS Number	1846-67-9	PubChem[1]

Note: Experimental data for properties such as boiling point, density, and solubility for **2-Heptynal** are not readily available in the searched literature. The provided data is based on its molecular formula and computational predictions.

## Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Heptynal** was not found in the available literature, a common and logical synthetic route would be the oxidation of the corresponding primary alcohol, 2-heptyn-1-ol. Below is a generalized experimental protocol for such a transformation, based on standard organic chemistry procedures.

### Synthesis of **2-Heptynal** via Oxidation of 2-Heptyn-1-ol

This procedure outlines the oxidation of a primary propargylic alcohol to the corresponding aldehyde using a chromium-based reagent like Pyridinium chlorochromate (PCC).

Materials:

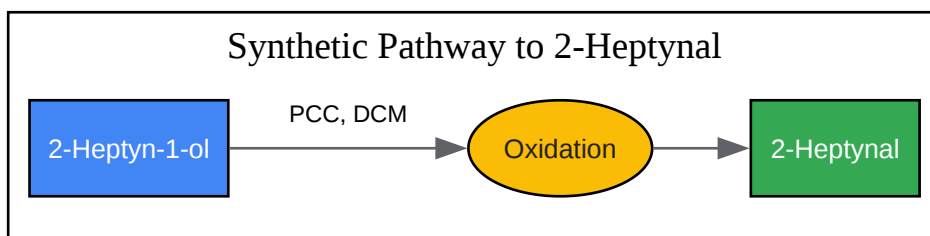
- 2-Heptyn-1-ol
- Pyridinium chlorochromate (PCC)
- Anhydrous dichloromethane (DCM)
- Silica gel
- Anhydrous sodium sulfate
- Diethyl ether
- Hexane

#### Procedure:

- **Reaction Setup:** A dry, round-bottom flask equipped with a magnetic stir bar is charged with a solution of 2-heptyn-1-ol in anhydrous dichloromethane under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Oxidant:** Pyridinium chlorochromate (PCC) is added portion-wise to the stirred solution at room temperature. The amount of PCC should be in slight excess (typically 1.5 equivalents) relative to the alcohol.
- **Reaction Monitoring:** The reaction mixture is stirred at room temperature. The progress of the reaction is monitored by thin-layer chromatography (TLC) until the starting material (2-heptyn-1-ol) is consumed.
- **Work-up:** Upon completion, the reaction mixture is diluted with diethyl ether and filtered through a pad of silica gel to remove the chromium byproducts. The silica gel is washed with additional diethyl ether.
- **Purification:** The combined organic filtrates are concentrated under reduced pressure. The resulting crude product is then purified by flash column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to yield pure **2-Heptynal**.
- **Characterization:** The structure and purity of the final product should be confirmed by analytical techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and IR spectroscopy.

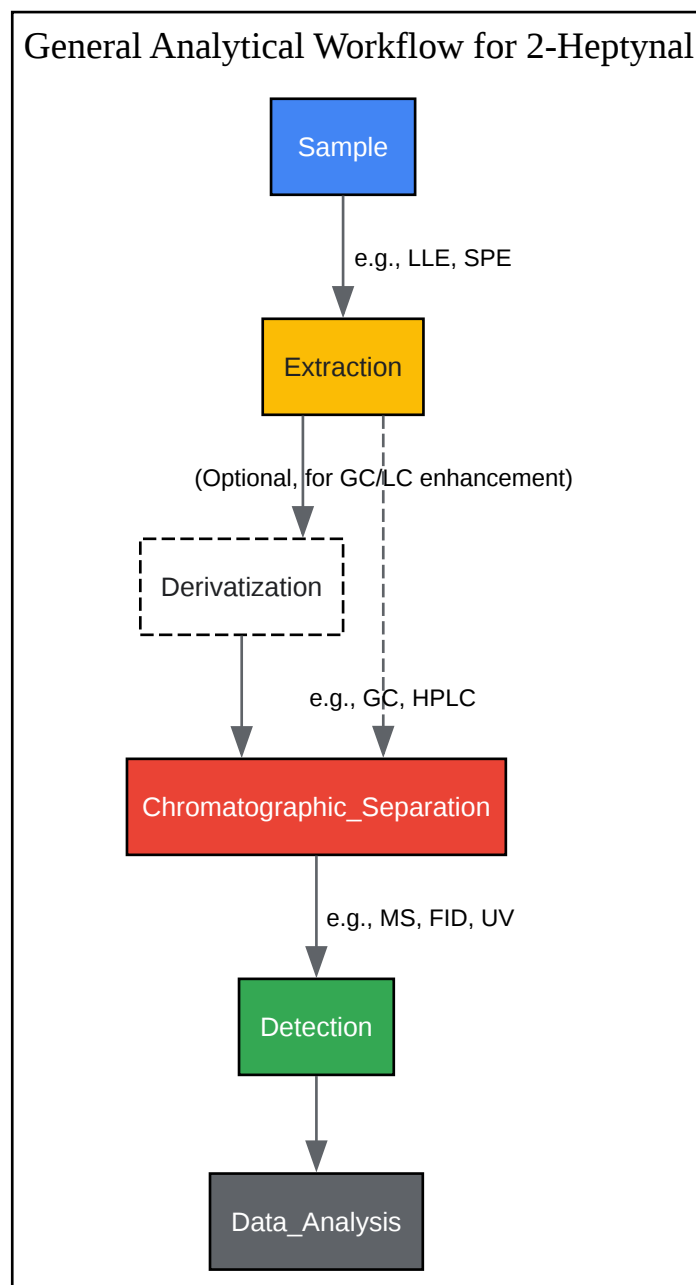
## Logical Relationships and Workflows

The following diagrams illustrate key logical relationships and workflows relevant to the synthesis and analysis of **2-Heptynal**.



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Caption: A simplified diagram illustrating the synthesis of **2-Heptynal** from 2-heptyn-1-ol via oxidation.



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Caption: A conceptual workflow for the analysis of **2-Heptynal** from a sample matrix.

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## References

- 1. 2-Heptynal | C<sub>7</sub>H<sub>10</sub>O | CID 549253 - PubChem [pubchem.ncbi.nlm.nih.gov]
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